Using 1-(4-Nitrophenyl)cyclohexanecarboxylic acid as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*1-(4-Nitrophenyl)cyclohexanecarboxylic acid*
CAS No.:	*91958-27-9*
Cat. No.:	*B1392746*

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Application Note: **1-(4-Nitrophenyl)cyclohexanecarboxylic Acid** as a Privileged Scaffold Intermediate

Abstract

This application note details the utility of **1-(4-Nitrophenyl)cyclohexanecarboxylic acid** (CAS 91958-27-9) as a critical intermediate in the synthesis of conformationally constrained pharmaceutical agents. Specifically, this guide focuses on its reduction to 1-(4-aminophenyl)cyclohexanecarboxylic acid, a non-natural amino acid surrogate used to restrict peptide backbone flexibility in GPCR ligands and protease inhibitors. We provide a validated protocol for the chemoselective reduction of the nitro group, downstream Fmoc-protection strategies for solid-phase peptide synthesis (SPPS), and analytical standards for quality control.

Introduction: The Gem-Disubstituted Advantage

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In modern medicinal chemistry, gem-disubstituted cyclohexanes (where two substituents occupy the same carbon, C1) are "privileged scaffolds" utilized to lock bioactive molecules into specific conformations. Unlike flexible linear chains, the cyclohexane ring imposes rigid steric constraints, often improving potency and metabolic stability (reducing proteolysis).

1-(4-Nitrophenyl)cyclohexanecarboxylic acid serves as the stable, shelf-ready precursor to two high-value pharmacophores:

- 1-(4-Aminophenyl)cyclohexanecarboxylic acid: A rigid amino acid mimetic used in peptidomimetics (e.g., integrin antagonists, opioid receptor ligands).
- 1-(4-Aminophenyl)cyclohexylamine: Accessed via Curtius rearrangement, serving as a scaffold for NK1 antagonists and cation-channel blockers.

This guide focuses on the Nitro-to-Aniline Reduction, the primary gateway transformation for this intermediate.

Chemical Transformation Workflow

The following workflow illustrates the conversion of the nitro-acid precursor into a protected building block suitable for drug discovery campaigns.

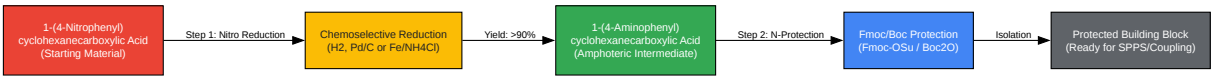

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Figure 1: Synthetic pathway from the nitro precursor to a protected amino acid scaffold.[1][2][3]

Detailed Protocol: Chemoselective Nitro Reduction

Objective: To reduce the nitro group to an amine without affecting the carboxylic acid or the cyclohexane ring integrity.

Materials & Reagents

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- Substrate: **1-(4-Nitrophenyl)cyclohexanecarboxylic acid** (10.0 g, 40.1 mmol).
- Catalyst: 10% Palladium on Carbon (Pd/C), 50% wet (0.5 g).
- Solvent: Methanol (MeOH), HPLC grade (100 mL).
- Hydrogen Source: Hydrogen gas (balloon or low-pressure hydrogenation apparatus).
- Workup: Celite® 545 filter aid, 1M HCl, 1M NaOH.

Experimental Procedure

- Dissolution: In a 250 mL round-bottom flask, dissolve 10.0 g of the nitro-acid substrate in 100 mL of Methanol. Ensure complete dissolution (sonicate if necessary).
- Catalyst Addition:Caution: Pd/C is pyrophoric. Under an inert nitrogen atmosphere, carefully add 0.5 g of 10% Pd/C.
- Hydrogenation:
  - Purge the flask with nitrogen (3 cycles).
  - Introduce hydrogen gas (balloon pressure is sufficient for this substrate).
  - Stir vigorously at room temperature (20-25°C) for 4–6 hours.
  - Monitoring: Monitor reaction progress via TLC (System: DCM/MeOH 9:1). The starting material (

) should disappear, and a lower spot (amine,

) should appear.
- Filtration: Once complete, purge with nitrogen. Filter the reaction mixture through a pad of Celite® to remove the catalyst. Wash the pad with 20 mL MeOH.
- Concentration: Concentrate the filtrate under reduced pressure to obtain the crude 1-(4-aminophenyl)cyclohexanecarboxylic acid.

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- Purification (Acid-Base Extraction):
  - Suspend the crude solid in 50 mL water.
  - Adjust pH to ~12 using 1M NaOH (solubilizing the acid as a carboxylate salt).
  - Extract with Ethyl Acetate (2 x 30 mL) to remove non-acidic impurities (e.g., decarboxylated byproducts). Discard the organic layer.
  - Adjust the aqueous layer pH to ~5–6 (isoelectric point) using 1M HCl. The product will precipitate as a zwitterion.
  - Filter the white solid, wash with cold water, and dry under vacuum.

Expected Results

- Yield: 8.5 – 9.2 g (88–95%).
- Appearance: White to off-white powder.
- Purity: >98% by HPLC.

Analytical Characterization & Quality Control

To ensure the intermediate is suitable for downstream pharmaceutical applications (e.g., GMP synthesis), the following specifications must be met.

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Parameter	Specification	Method
Appearance	White to off-white crystalline powder	Visual Inspection
Assay (HPLC)	≥ 98.0%	C18 Column, ACN/Water (0.1% TFA) gradient
Identity (1H NMR)	Conforms to structure	DMSO-d6; Diagnostic peaks: 6.5-7.0 (Ar-H, aniline), 1.2-2.2 (Cyclohexane)
Water Content	≤ 0.5%	Karl Fischer Titration
Residual Solvents	MeOH < 3000 ppm	GC-Headspace

Expert Insight: The "gem-disubstituted" effect often causes peak broadening in NMR for the cyclohexane protons due to restricted ring flipping. Do not mistake this for impurity.

Troubleshooting & Optimization

Issue 1: Incomplete Reduction

- Cause: Poisoning of Pd catalyst by sulfur traces or insufficient H2 mass transfer.
- Solution: Increase catalyst loading to 10% w/w or switch to Iron/Ammonium Chloride (Fe/NH4Cl) reduction (reflux in EtOH/H2O) if the substrate contains sulfur-sensitive moieties.

Issue 2: Solubility Issues during Workup

- Cause: The amino-acid product is zwitterionic and poorly soluble in neutral organic solvents.
- Solution: Do not attempt to extract the product into DCM or EtOAc at neutral pH. Use the isoelectric precipitation method described in Step 6 of the protocol.

Issue 3: Decarboxylation

- Cause: High temperatures (>60°C) during hydrogenation.

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- Solution: Maintain reaction temperature below 40°C. The quaternary carbon at C1 stabilizes the acid, but thermal stress can still induce loss of CO2.

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